

Documented Combination Therapies with STX-0119

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Compound Focus: STX-0119

CAS No.: 851095-32-4

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The table below summarizes the contexts in which **STX-0119** has been tested in combination with other agents.

Combination Agent	Disease Model / Cell Line	Key Findings / Mechanistic Insight	STX-0119 Dosing in Vivo
mTOR Inhibitor (Rapamycin) [1] [2]	Temozolomide-resistant Glioblastoma (U87 cell line)	The combination showed a synergistic growth-inhibitory effect (IC50 for combination: 11.3 μ M). STX-0119 inhibited S6 and 4E-BP1 activation via YKL-40 regulation [1].	Information not specified in results.
Anti-PD-1 Antibody [3]	Pancreatic Cancer (Humanized mouse model)	The combination unexpectedly reduced anti-tumor effects and TIL numbers, suggesting a need for careful evaluation of this specific pairing [3].	Information not specified in results.

Combination Agent	Disease Model / Cell Line	Key Findings / Mechanistic Insight	STX-0119 Dosing in Vivo
Classic Lung Cancer Therapeutics (Proposed) [4]	Lung Cancer (A549 xenograft model)	A significant reduction in white blood cell count was observed at an efficacious dose, suggesting exploration of lower, combination doses may mitigate this side effect [4].	100 mg/kg, administered orally [4].

Critical Pre-Clinical Safety and Tolerability Data

A study on lung cancer models reported a significant, dose-dependent decrease in white blood cell counts at the effective monotherapy dose of 100 mg/kg [4]. This hematological side effect is crucial for troubleshooting and suggests that for combination therapies, **dose reduction and rigorous blood monitoring are essential.**

Suggested Framework for Dosing Schedule Development

Since precise combination schedules are not available, you can use the following data-driven approach to establish a protocol for your experiments.

1. Establish Your Baseline

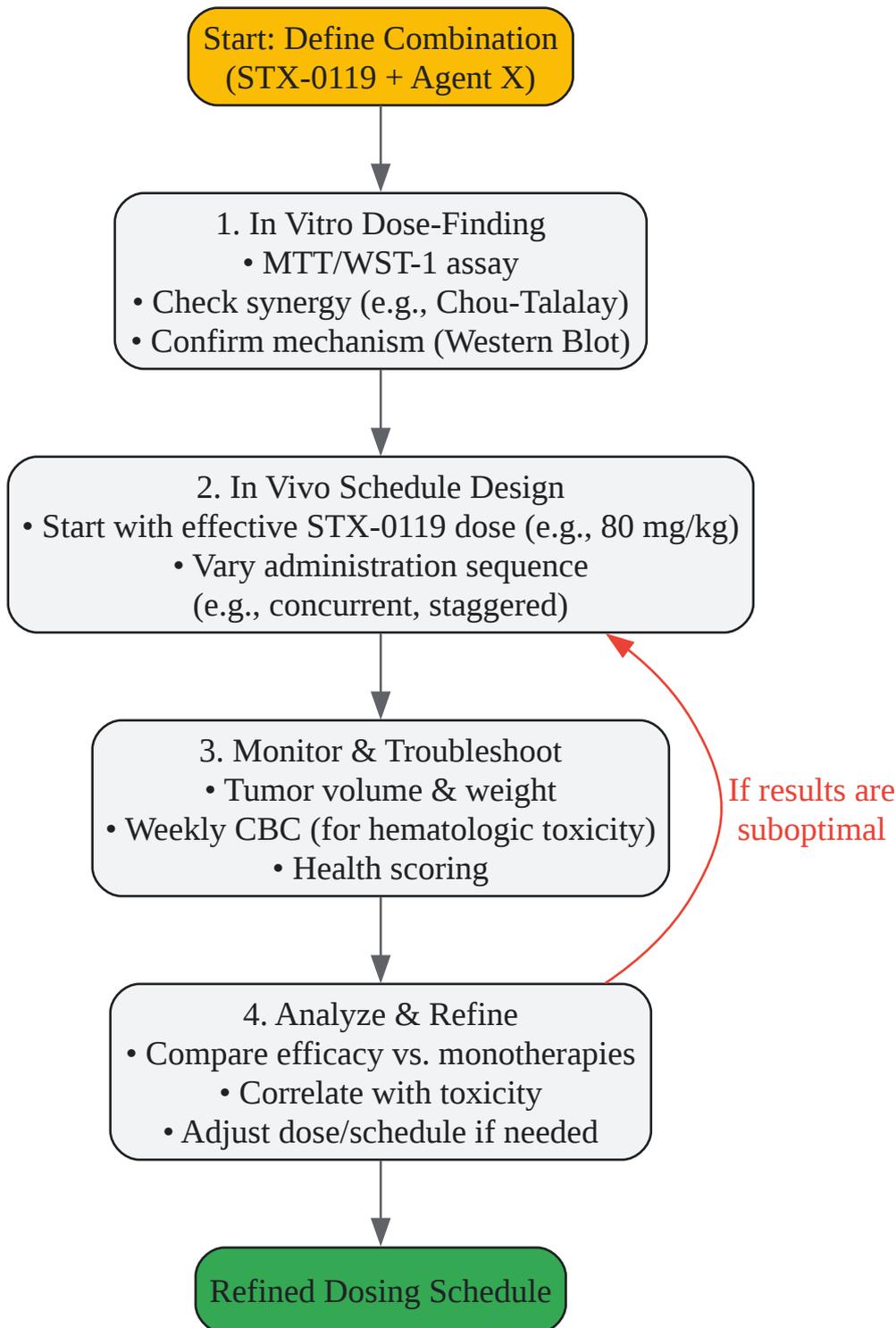
- In Vitro Concentrations:** The half-maximal inhibitory concentration (IC50) of **STX-0119** varies by cell line. The table below lists reported values to inform your initial in vitro dosing [5] [6] [4].
- In Vivo Dosing:** A dose of **80 mg/kg** has shown efficacy in glioblastoma stem cell-derived models [6], while **100 mg/kg** was effective but showed hematological side effects in a lung cancer model [4].

Cell Line / Model Type	STX-0119 IC50 / Effective Dose
Recurrent Glioblastoma Stem-like Cells	15 - 44 μ M [6]

Cell Line / Model Type	STX-0119 IC50 / Effective Dose
TMZ-resistant Glioblastoma (U87)	34 - 45 μ M [5]
Lung Cancer Cell Lines (A549, H1299, H23)	20 - 40 μ M [4]
In Vivo (Glioblastoma Stem Cell Xenograft)	80 mg/kg [6]
In Vivo (Lung Cancer Xenograft)	100 mg/kg [4]

2. Experimental Workflow for Protocol Optimization

The following diagram outlines a logical workflow to develop and troubleshoot a dosing schedule for a new combination therapy involving **STX-0119**.



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Frequently Asked Questions (FAQs)

Q: What is the specific molecular target of STX-0119? A: **STX-0119** is a small molecule inhibitor that specifically targets the **SH2 domain of STAT3**, preventing its dimerization, which is essential for its function as a transcription factor [7] [8].

Q: Have any severe toxicities been reported with STX-0119? A: Yes. Besides the reported hematological toxicity (reduced white blood cells) [4], one study combining **STX-0119** with anti-PD-1 therapy showed a counterproductive reduction in anti-tumor immunity and tumor-infiltrating lymphocytes [3]. This highlights that combination effects are unpredictable and must be empirically tested.

Q: Where can I acquire STX-0119 for research? A: **STX-0119** is available commercially for research purposes from chemical suppliers such as MilliporeSigma (Calbiochem brand) [9].

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